

Propylene Glycol Dioleate: A High-Performance Lubricant for Industrial Applications

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Compound of Interest

Compound Name: *Propylene glycol dioleate*

Cat. No.: *B085745*

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Introduction

Propylene glycol dioleate (PGDO) is a synthetic ester lubricant known for its excellent lubricity, biodegradability, and low toxicity.[1] This diester, formed from the reaction of propylene glycol and oleic acid, presents a versatile and high-performance option for a wide range of industrial applications, from metalworking fluids to hydraulic systems.[2][3] Its unique combination of properties makes it a suitable replacement for traditional mineral oil-based lubricants in environmentally sensitive applications. This document provides detailed application notes, experimental protocols for performance evaluation, and key data for researchers, scientists, and drug development professionals interested in leveraging the benefits of **propylene glycol dioleate**.

Key Properties and Characteristics

Propylene glycol dioleate is a viscous, oily liquid, typically yellow to amber in color, and is insoluble in water but soluble in many organic solvents.[1] Its high molecular weight and long fatty acid chains contribute to its high lubricity and film strength, which are critical for reducing friction and wear in machinery.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **propylene glycol dioleate** is presented in the table below.

Property	Value	Units	Reference
Molecular Formula	C39H72O4	-	[1]
Molecular Weight	605.001	g/mol	[1]
Appearance	Pale yellow, clear to slightly hazy liquid	-	[1]
Kinematic Viscosity @ 40°C	22	mm ² /s	[1]
Kinematic Viscosity @ 100°C	5	mm ² /s	
Viscosity Index (Calculated)	158	-	
Melting Point	< -10	°C	
Boiling Point	~315 (decomposes)	°C	[1]
Flash Point	> 228	°C	
Density @ 20°C	0.95	g/cm ³	[1]
Acid Value	≤ 5.0	mg KOH/g	[4]
Saponification Value	180 - 200	mg KOH/g	[4]

Note: The Viscosity Index was calculated using the kinematic viscosity values at 40°C and 100°C according to the ASTM D2270 standard.

Industrial Applications

The unique properties of **propylene glycol dioleate** make it a valuable component in a variety of industrial lubricant formulations.

Metalworking Fluids

Propylene glycol dioleate is utilized as a lubricity additive and emulsifier in the formulation of metalworking fluids.[5][6] In these applications, it helps to reduce friction at the tool-workpiece

interface, which can lead to improved surface finish and extended tool life. Its emulsifying properties also aid in the stability of oil-in-water emulsions common in soluble oil and semi-synthetic metalworking fluids.

Hydraulic Fluids

Due to its good lubricity and biodegradability, **propylene glycol dioleate** is a potential base oil for environmentally acceptable hydraulic fluids. While neat propylene glycol is used in some hydraulic applications, the dioleate ester offers enhanced lubricity.[7][8] Further formulation with anti-wear and extreme pressure additives can produce high-performance hydraulic fluids suitable for demanding applications.

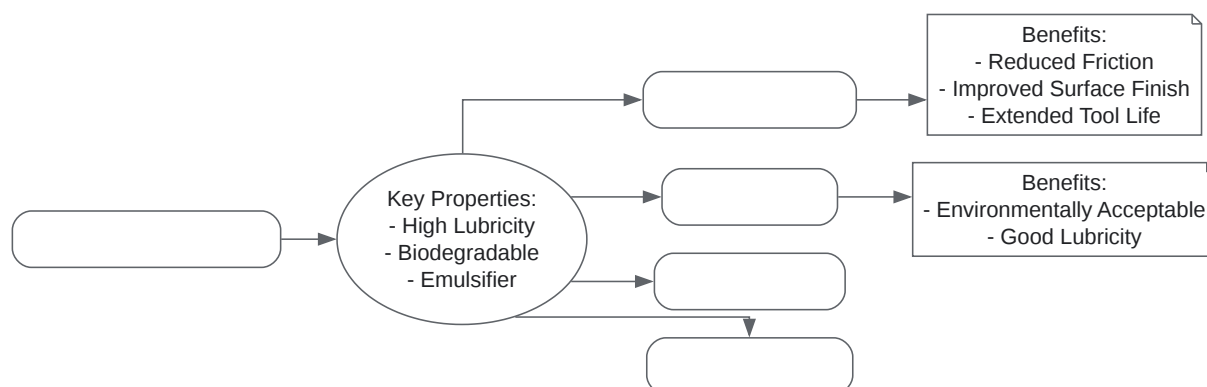
Textile Lubricants

In the textile industry, **propylene glycol dioleate** can be used as a lubricant for fibers and yarns during processing.[3] It helps to reduce friction and static buildup, leading to smoother and more efficient manufacturing processes.

Leather Processing

Propylene glycol dioleate also finds use as an emulsifier for chemicals used in leather processing.[3]

The following diagram illustrates the logical relationships in the application of **propylene glycol dioleate** in industrial settings.



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Caption: Logical relationships of PGDO applications.

Experimental Protocols

To evaluate the performance of **propylene glycol dioleate** as a lubricant, a series of standardized tests can be conducted. Below are detailed protocols for key experiments.

Viscosity and Viscosity Index Determination (ASTM D445 and ASTM D2270)

Objective: To determine the kinematic viscosity of **propylene glycol dioleate** at 40°C and 100°C and calculate its viscosity index.

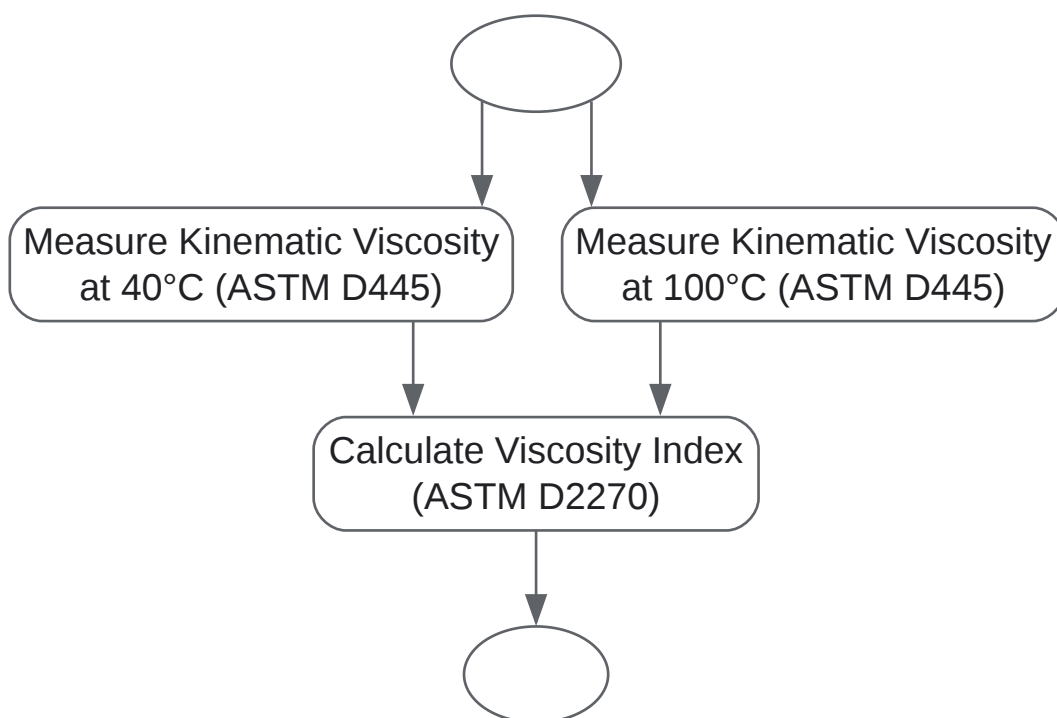
Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske)
- Constant temperature bath, capable of maintaining temperatures within $\pm 0.02^\circ\text{C}$
- Timer, accurate to 0.1 seconds

Procedure:

- Equilibrate the constant temperature bath to 40°C.
- Charge the viscometer with the **propylene glycol dioleate** sample, ensuring it is free of air bubbles.
- Place the charged viscometer in the 40°C bath and allow it to thermally equilibrate for at least 15 minutes.
- Using suction, draw the sample up through the working capillary to a point above the upper timing mark.
- Release the suction and measure the time it takes for the meniscus to pass from the upper to the lower timing mark.
- Repeat the measurement to ensure repeatability.
- Calculate the kinematic viscosity at 40°C by multiplying the average flow time by the viscometer calibration constant.
- Repeat steps 1-7 with the bath temperature set to 100°C.
- Calculate the Viscosity Index using the kinematic viscosity values at 40°C and 100°C according to the formulas provided in ASTM D2270.

The following diagram illustrates the workflow for determining the viscosity index.



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Caption: Viscosity Index determination workflow.

Pin-on-Disk Wear and Friction Testing (ASTM G99)

Objective: To evaluate the anti-wear and friction-reducing properties of **propylene glycol dioleate** under sliding contact.

Apparatus:

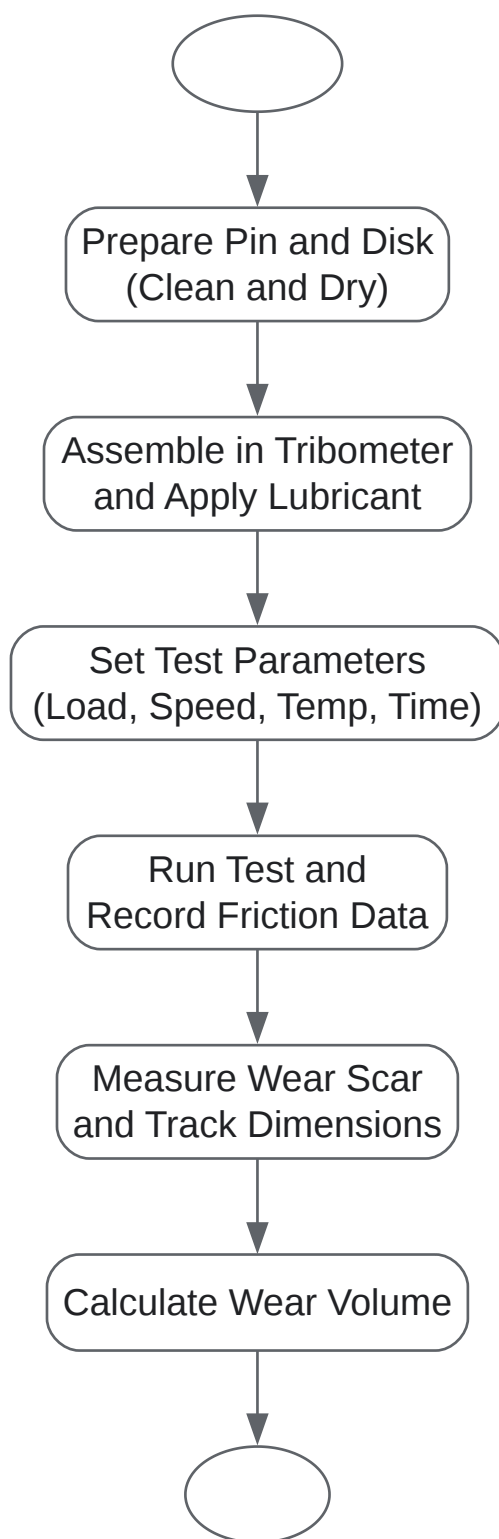
- Pin-on-disk tribometer
- AISI 52100 steel pins and ASTM 2011 aluminum disks (or other materials relevant to the application)
- Microscope for wear scar measurement

Procedure:

- Clean the pin and disk specimens with a suitable solvent (e.g., acetone) and dry them thoroughly.

- Mount the disk on the rotating stage and the pin in the stationary holder of the tribometer.
- Apply a thin, uniform film of **propylene glycol dioleate** to the disk surface.
- Set the test parameters. Based on available research, the following parameters can be used as a starting point:[\[9\]](#)
 - Normal Load: 10 N
 - Sliding Speed: 0.1 m/s
 - Test Duration: 3600 seconds
 - Temperature: 25°C and 100°C
- Start the test and record the friction coefficient as a function of time.
- After the test, clean the pin and disk and measure the wear scar diameter on the pin and the wear track width on the disk using a microscope.
- Calculate the wear volume based on the wear scar dimensions.

The following diagram illustrates the experimental workflow for pin-on-disk testing.



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Caption: Pin-on-Disk testing workflow.

Four-Ball Wear and Extreme Pressure Testing (ASTM D4172 and ASTM D2783)

Objective: To assess the wear-preventive characteristics and extreme pressure properties of **propylene glycol dioleate**.

Apparatus:

- Four-ball wear and EP tester
- AISI E-52100 steel balls (12.7 mm diameter)
- Microscope for wear scar measurement

Procedure for Wear Prevention (ASTM D4172):

- Clean the steel balls with a suitable solvent and dry them.
- Assemble three balls in the ball pot and clamp them in place.
- Add the **propylene glycol dioleate** sample to the pot, ensuring the balls are fully submerged.
- Place the fourth ball in the chuck of the drive spindle.
- Set the test conditions:
 - Load: 392 N (40 kgf)
 - Speed: 1200 rpm
 - Temperature: 75°C
 - Duration: 60 minutes
- Run the test for the specified duration.
- After the test, measure the average wear scar diameter on the three stationary balls.

Procedure for Extreme Pressure (ASTM D2783):

- Follow steps 1-4 from the wear prevention procedure.
- Set the initial test conditions:
 - Speed: 1770 ± 60 rpm
 - Temperature: Ambient
 - Duration: 10 seconds per load stage
- Apply a series of increasing loads in steps as specified in the ASTM D2783 standard.
- After each 10-second run, inspect the balls for welding.
- The Weld Point is the lowest applied load at which the rotating ball welds to the stationary balls.[\[10\]](#)[\[11\]](#)
- The Load-Wear Index is calculated from the wear scar diameters at loads below the weld point.[\[10\]](#)[\[11\]](#)

Performance Data

The following table summarizes available performance data for **propylene glycol dioleate** as a lubricant.

Performance Metric	Test Method	Conditions	Result	Reference
Coefficient of Friction	Pin-on-Disk (ASTM G99)	10 N load, 0.1 m/s, 25°C, Steel on Aluminum	~0.12	[9]
Wear Rate (Pin)	Pin-on-Disk (ASTM G99)	10 N load, 0.1 m/s, 25°C, Steel on Aluminum	$\sim 1.5 \times 10^{-6}$ mm ³ /Nm	[9]
Four-Ball Wear Scar Diameter	ASTM D4172	40 kgf, 1200 rpm, 75°C, 60 min	Data not available in searched literature	
Four-Ball Weld Point	ASTM D2783	1770 rpm, ambient temp, 10s runs	Data not available in searched literature	

Note: The pin-on-disk data is for the neat **propylene glycol dioleate** base oil, extracted from a study where it was used as a reference before the addition of ionic liquids.

Conclusion

Propylene glycol dioleate is a promising biodegradable and high-lubricity synthetic ester for various industrial lubricant applications. Its performance characteristics, particularly its high viscosity index and good friction and wear properties, make it a strong candidate for use in metalworking fluids, hydraulic fluids, and other demanding environments. The experimental protocols provided in this document offer a standardized approach for evaluating its performance and comparing it with other lubricant technologies. Further research, particularly in generating Four-Ball wear and EP data for the neat ester, would provide a more complete performance profile for formulation and application development.

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